

Proper Disposal of 4-(Trifluoromethoxy)aniline: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)aniline

Cat. No.: B150132

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **4-(Trifluoromethoxy)aniline** (CAS No: 461-82-5). Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. This document outlines the necessary steps for handling, storing, and disposing of this chemical, minimizing risks to personnel and the environment.

Essential Safety and Hazard Information

4-(Trifluoromethoxy)aniline is a hazardous chemical that requires careful handling. It is classified as toxic if swallowed and fatal in contact with skin.^{[1][2]} It also causes skin irritation and serious eye damage, and may cause damage to organs through prolonged or repeated exposure.^{[1][3]} Therefore, strict adherence to safety protocols is mandatory.

Quantitative Data Summary

The following table summarizes key quantitative data for **4-(Trifluoromethoxy)aniline**, compiled from various safety data sheets.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ F ₃ NO	[2][4]
Molecular Weight	177.12 g/mol	[2][4]
CAS Number	461-82-5	[4]
Appearance	Yellow Liquid	[3]
Boiling Point	73-75 °C at 10 mmHg	[4]
Density	1.32 g/mL at 20 °C	[4]
Flash Point	81 °C (177.8 °F) - closed cup	[4]
Hazard Classifications	Acute Toxicity, Oral (Category 3)	[3]
Acute Toxicity, Dermal (Category 2)	[3]	
Skin Irritation (Category 2)	[3]	
Serious Eye Damage (Category 1)	[3]	
Specific Target Organ Toxicity (Repeated Exposure)	[3]	
(Category 2)		

Experimental Protocols: Disposal Procedures

The recommended procedure for the ultimate disposal of **4-(Trifluoromethoxy)aniline** is through a licensed chemical waste management company, typically involving high-temperature incineration.^[5] Under no circumstances should this chemical be disposed of down the drain or mixed with general waste.^[5]

Step-by-Step Disposal Workflow:

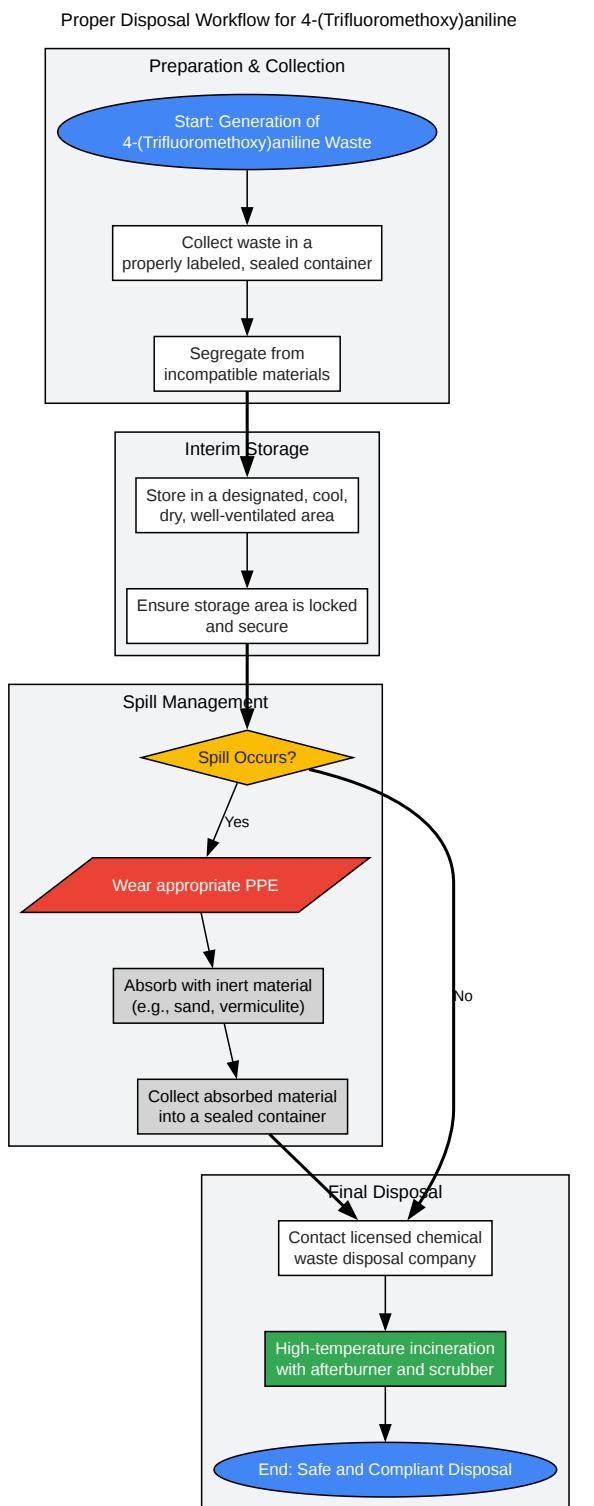
- Waste Collection:

- Collect waste **4-(Trifluoromethoxy)aniline** in its original container or a compatible, properly labeled, and tightly sealed container.[5]
- Do not mix with other waste streams to avoid incompatible chemical reactions.[5]
- Storage Pending Disposal:
 - Store the sealed waste container in a designated, cool, dry, and well-ventilated area for hazardous waste.[1][5]
 - The storage area should be secure and away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][5]
- Spill Management:
 - In the event of a spill, immediately evacuate the area.
 - Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[6]
 - Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[5][7]
 - Collect the absorbed material using non-sparking tools into a suitable, closed container for disposal.[5][6]
 - Ensure adequate ventilation during cleanup.[6]
- Disposal of Contaminated Materials:
 - Any materials contaminated with **4-(Trifluoromethoxy)aniline**, such as PPE, absorbent materials, and empty containers, must be treated as hazardous waste and disposed of in the same manner as the chemical itself.[5] Uncleaned containers should be handled as if they still contain the product.[5]
- Professional Disposal:
 - Arrange for the collection and disposal of the hazardous waste by a licensed and approved waste disposal company.[1]

- The primary recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber to neutralize harmful combustion by-products. [5]

Logical Workflow for Proper Disposal

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **4-(Trifluoromethoxy)aniline**.



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Caption: Disposal workflow for **4-(Trifluoromethoxy)aniline**.

This comprehensive guide, based on current safety data, provides the necessary framework for the responsible handling and disposal of **4-(Trifluoromethoxy)aniline**. By adhering to these procedures, laboratories can maintain a safe working environment and ensure regulatory compliance.

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